

# handling and disposal guidelines for Triamylamine

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## Compound Focus: Triamylamine

CAS No.: 621-77-2

Cat. No.: S702404

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## Triamylamine: Properties & Hazards Overview

The table below summarizes the key identifying information and hazards associated with **Triamylamine**.

Property	Description
CAS Number	621-77-2 [1]
Synonyms	Tri-n-pentylamine, Tripentylamine [1]
General Description	Clear colorless to yellow liquid with an amine odor [1].
Major Hazards	Corrosive. Causes serious or permanent injury (Health hazard level 3). Combustible liquid [1].
Flash Point	215°F (102°C) [1]

## Frequently Asked Questions (FAQ)

## What are the primary health hazards of Triamylamine?

This compound is **corrosive** and causes **irritation upon contact** with skin, eyes, or mucous membranes [1]. The NFPA 704 health hazard rating is 3, indicating it can cause serious or permanent injury [1].

## What should I do in case of accidental exposure?

- **Eye Contact:** Immediately check for and remove any contact lenses. Flush the eyes with water or a normal saline solution for 20-30 minutes while seeking medical attention. Do not use ointments or medications without a physician's instruction. Transport the victim to a hospital immediately [1].
- **Skin Contact:** Immediately flood the affected skin with water while removing and isolating contaminated clothing. Gently and thoroughly wash the area with soap and water. If symptoms like redness or irritation develop, call a physician immediately and be prepared to transport the victim to a hospital [1].
- **Inhalation:** Immediately leave the contaminated area and breathe fresh air. If symptoms develop, call a physician and be prepared to transport the victim to a hospital [1].
- **Ingestion: Do not induce vomiting.** If the victim is conscious and not convulsing, give 1-2 glasses of water to dilute the chemical and call a hospital or poison control center immediately [1].

## How should a spill be handled?

For a small spill, use absorbent paper to pick up the liquid. Seal the contaminated clothing and absorbent paper in a vapor-tight plastic bag for disposal. Clean all contaminated surfaces by washing with a solvent like alcohol, followed by a strong soap and water solution [1].

In all cases, **isolate the spill or leak area in all directions for at least 50 meters (150 feet)** for liquids [1].

## How do I fight a fire involving Triamylamine?

Use a **dry chemical, carbon dioxide, foam, or halon extinguisher** [1]. If a large container like a tank is involved in a fire, isolate the area for 800 meters (1/2 mile) in all directions and consider initial evacuation for the same distance [1].

## What personal protective equipment (PPE) is recommended?

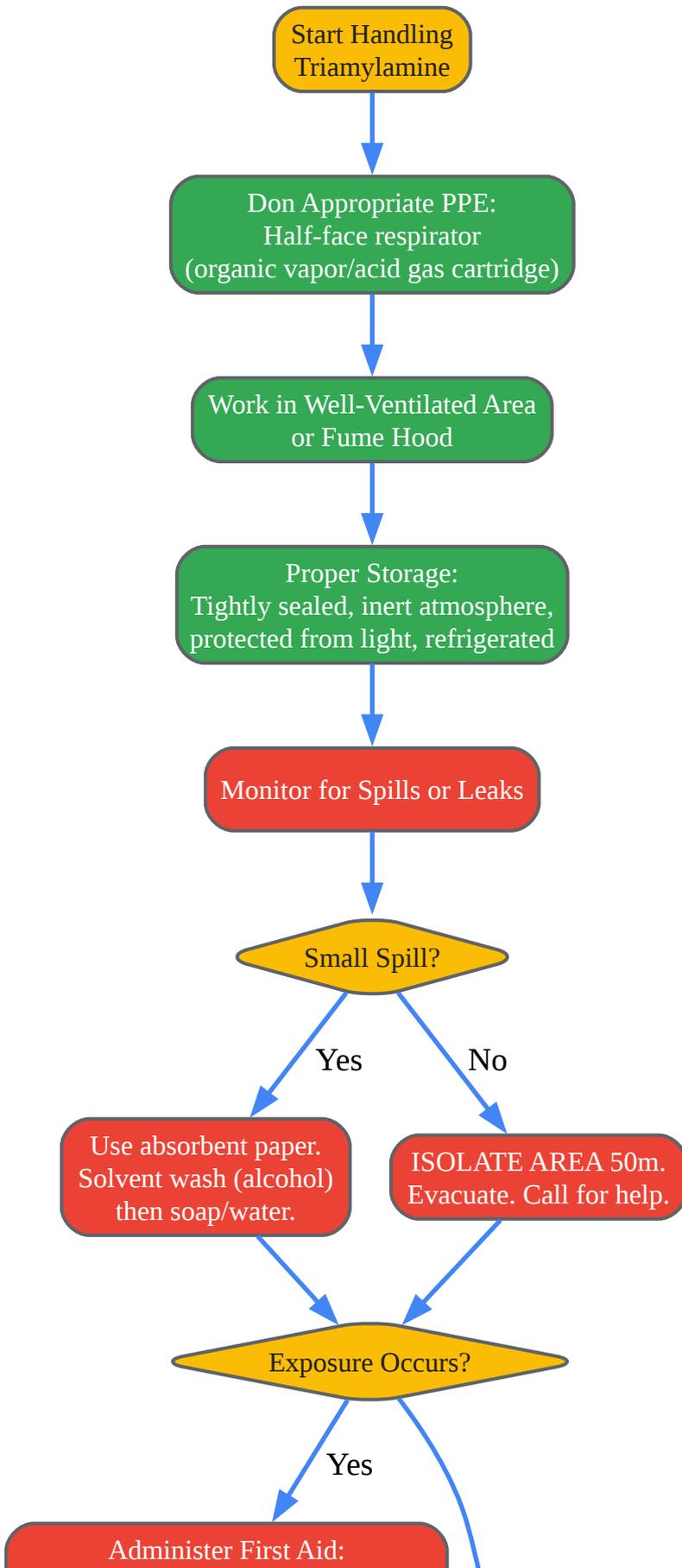
Where the chemical is weighed and diluted, a **NIOSH-approved half-face respirator** equipped with an organic vapor/acid gas cartridge and a dust/mist filter is recommended [1]. Self-Contained Breathing Apparatus (SCBA) should be used when entering an unknown atmosphere [1].

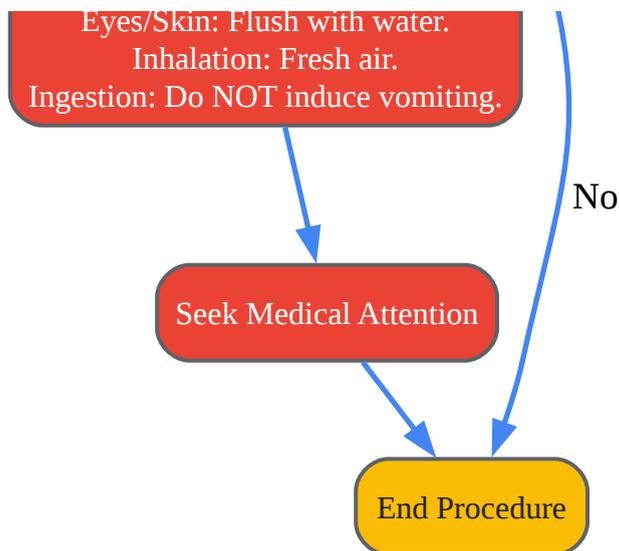
## How should Triamylamine be stored?

You should protect this chemical from **exposure to light**. Keep the container **tightly closed under an inert atmosphere**, and store it **under refrigerated temperatures** [1].

## Experimental Handling Workflow

The following diagram outlines the key steps for safely handling **Triamylamine** in a laboratory setting, based on the guidelines above.





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## Important Limitations and Next Steps

Please be aware that the information found is from general chemical safety databases and is not a complete set of instructions.

- **Lack of Detailed Disposal Information:** The search results do not provide specific disposal protocols for **Triamylamine** waste.
- **Dated Information:** Some referenced data (e.g., from 1992) may not reflect the most current best practices [1].

For definitive and up-to-date handling and disposal procedures, you must **consult the current Safety Data Sheet (SDS) provided by your chemical supplier** and adhere to your institution's Environmental Health and Safety (EHS) protocols.

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## References

1. TRI-N-AMYLAMINE | CAMEO Chemicals | NOAA [[cameochemicals.noaa.gov](https://cameochemicals.noaa.gov)]

To cite this document: Smolecule. [handling and disposal guidelines for Triamylamine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b702404#handling-and-disposal-guidelines-for-triamylamine>]

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